

hazards and safety precautions for 2-Bromo-1-iodo-4-methylbenzene

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Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-methylbenzene

Cat. No.: B047834

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Technical Guide: Safe Handling of 2-Bromo-1-iodo-4-methylbenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the hazards, safety precautions, and handling procedures for **2-Bromo-1-iodo-4-methylbenzene** (CAS No. 71838-16-9), a versatile halogenated aromatic compound used as an intermediate in organic synthesis. This document is intended for laboratory personnel, including researchers, scientists, and professionals in drug development, to ensure the safe and responsible use of this chemical. The guide summarizes key hazard information, physical and chemical properties, personal protective equipment (PPE) recommendations, and emergency procedures.

Hazard Identification and Classification

2-Bromo-1-iodo-4-methylbenzene is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its irritant properties.

GHS Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1][2][3]

- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][2][3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[1][2][3]

Signal Word: Warning[1]

Hazard Pictogram:

-  alt text

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below. Key precautions include avoiding breathing dust/fume/gas/mist/vapors/spray and washing hands thoroughly after handling.[1]

Physical and Chemical Properties

While some physical properties can vary between isomers, the following table summarizes available data for **2-Bromo-1-iodo-4-methylbenzene** and its related isomers.

Property	Value	Source
CAS Number	71838-16-9	[4]
Molecular Formula	C ₇ H ₆ BrI	[1][4]
Molecular Weight	296.93 g/mol	[1]
Physical Form	Liquid	[5]
Boiling Point	266.7 °C at 760 mmHg	
Storage Temperature	2-8°C, Keep in dark place, sealed in dry	[4][5]

Toxicological Information

Quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **2-Bromo-1-iodo-4-methylbenzene** are not readily available in the searched literature.[6] The toxicological properties have not been fully investigated.[7]

However, the GHS classification indicates that the compound is an irritant to the skin, eyes, and respiratory system. Halogenated aromatic compounds as a class can have delayed and subtle toxic effects, including potential impacts on the liver, kidneys, and nervous system, and some are considered persistent organic pollutants.[8][9]

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the hazardous nature of **2-Bromo-1-iodo-4-methylbenzene**, strict adherence to safety protocols is mandatory. The following workflow outlines the key steps for its safe handling in a laboratory setting.

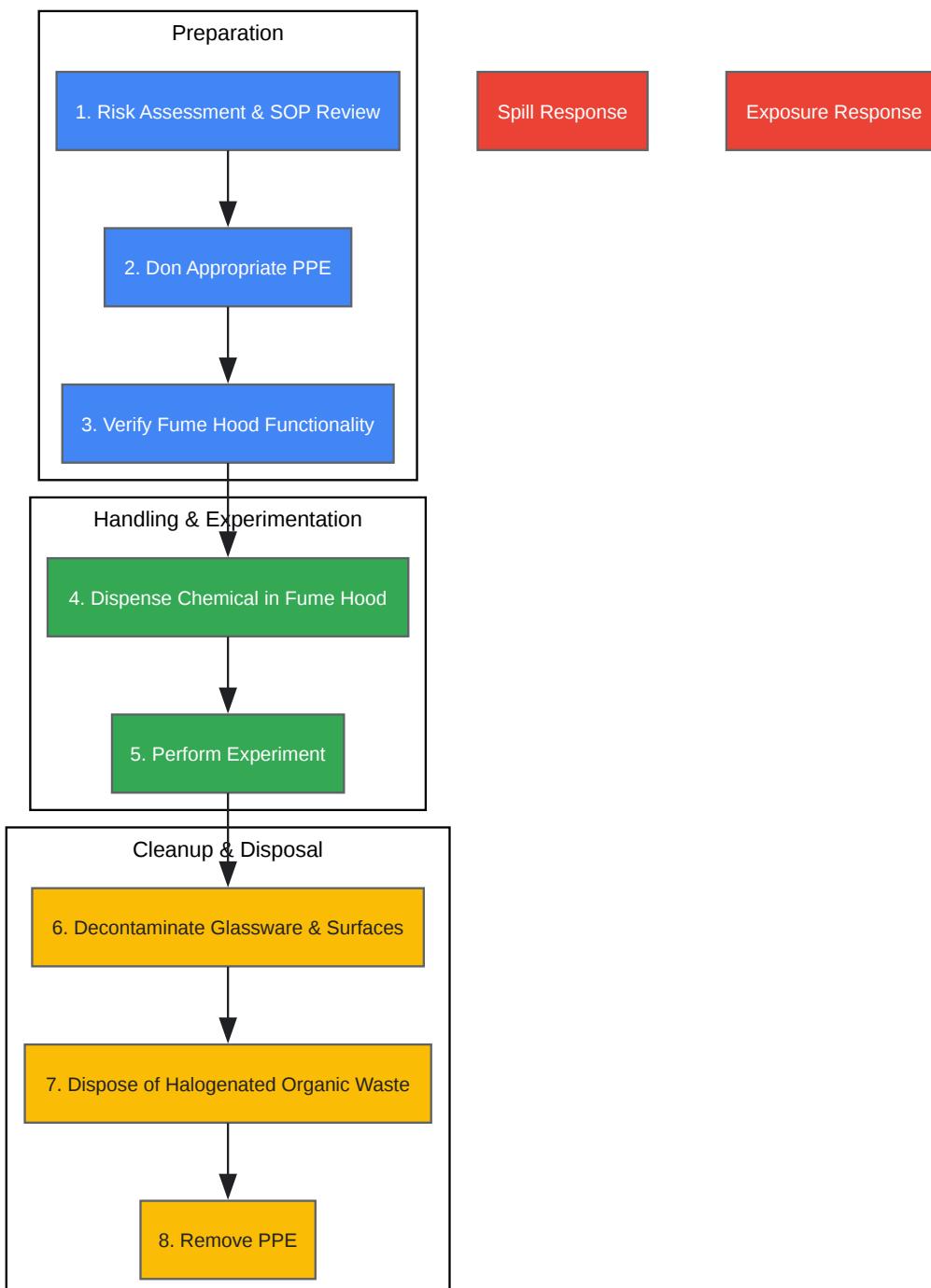
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield that conforms to EN166 (EU) or NIOSH (US) standards.[7]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat.[8][10] Ensure gloves are inspected before use and changed if contaminated.
- Respiratory Protection: All handling of **2-Bromo-1-iodo-4-methylbenzene** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[10] If exposure limits are exceeded, a full-face respirator may be necessary.[8]

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for handling **2-Bromo-1-iodo-4-methylbenzene**.

Safe Handling Workflow for 2-Bromo-1-iodo-4-methylbenzene

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Caption: A workflow diagram illustrating the key stages of safely handling **2-Bromo-1-iodo-4-methylbenzene**.

Emergency Procedures

First-Aid Measures

- Inhalation: If inhaled, move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[8]
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[8]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

Accidental Release Measures

- Small Spills: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[7] Ensure the area is well-ventilated.
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[7] Contact emergency services and the institutional safety office.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including carbon oxides, hydrogen bromide, and hydrogen iodide.[4][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep away from strong oxidizing agents and protect from light.[5] Recommended storage temperature is between 2-8°C.[4][5]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. As a halogenated organic compound, it must be disposed of in a designated "Halogenated Organic Waste" container.[10] Do not dispose of down the drain.[7][10]

Conclusion

2-Bromo-1-iodo-4-methylbenzene is a valuable chemical intermediate with defined hazards, primarily as a skin, eye, and respiratory irritant. While quantitative toxicity data is limited, a thorough understanding of its properties and adherence to the safety protocols outlined in this guide are essential for its safe use in a research and development setting. Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling this chemical.

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